

"Allyl 2-Chlorophenyl Ether" chemical properties

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Compound of Interest

Compound Name: *Allyl 2-Chlorophenyl Ether*

CAS No.: *20788-42-5*

Cat. No.: *B1267163*

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An In-depth Technical Guide to **Allyl 2-Chlorophenyl Ether**: Properties, Synthesis, and Reactivity

Introduction

Allyl 2-chlorophenyl ether, with the CAS Number 20788-42-5, is an aromatic ether that serves as a valuable intermediate in organic synthesis.^[1] Its structure, featuring an allyl group attached to a chlorinated benzene ring via an ether linkage, provides a unique combination of reactive sites. This guide offers a comprehensive exploration of its chemical properties, synthesis, and key reactivity, with a particular focus on its utility for researchers and professionals in drug development. The insights provided herein are grounded in established chemical principles and aim to explain the causality behind synthetic choices and reaction pathways.

Core Chemical and Physical Properties

A thorough understanding of a compound's physical and chemical properties is fundamental to its application in a laboratory setting. These properties dictate choices regarding solvents, reaction conditions, and purification methods.

Structural and Molecular Data

Allyl 2-chlorophenyl ether's molecular structure is the primary determinant of its chemical behavior. The ether linkage, the aromatic ring, the chloro-substituent, and the terminal alkene of the allyl group are all potential sites for chemical transformation.

Property	Value	Source
IUPAC Name	1-chloro-2-(prop-2-en-1-yloxy)benzene	PubChem[1]
Molecular Formula	C ₉ H ₉ ClO	PubChem[1]
Molecular Weight	168.62 g/mol	PubChem[1]
Canonical SMILES	C=CCOC1=CC=CC=C1Cl	PubChem[1]
InChIKey	NQQZRGSSVFDPLC-UHFFFAOYSA-N	PubChem[1]

Physicochemical Data

The physical properties of **Allyl 2-chlorophenyl ether** are summarized below. The boiling point, in particular, is a critical parameter for its purification by distillation.

Property	Value	Source
Physical State	Liquid	Sarchem Labs[2]
Boiling Point	118-120 °C at 25 Torr	ChemicalBook[3]
Density	1.133 g/cm ³ at 15 °C	ChemicalBook[3]

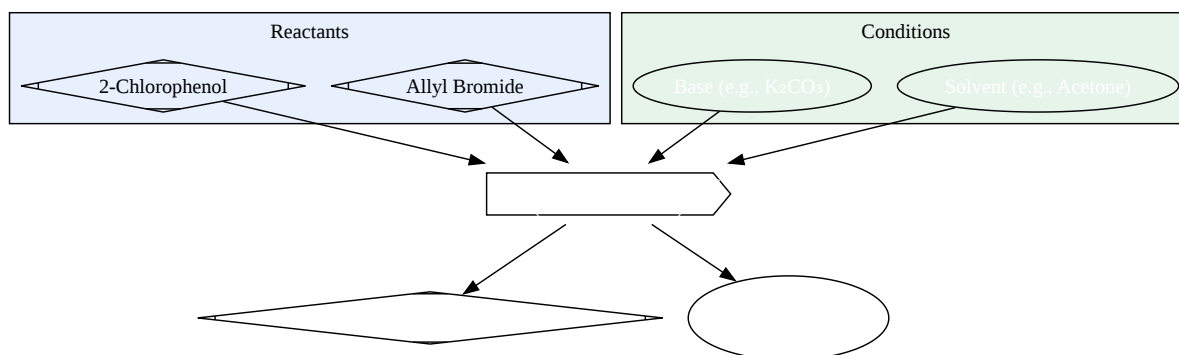
Synthesis: The Williamson Ether Synthesis

The most direct and widely employed method for preparing aryl ethers, including **Allyl 2-chlorophenyl ether**, is the Williamson ether synthesis.[4][5] This reaction is a classic example of a bimolecular nucleophilic substitution (S_N2) reaction.[6]

Mechanistic Rationale

The synthesis involves two primary steps:

- **Deprotonation:** A moderately strong base is used to deprotonate the hydroxyl group of 2-chlorophenol, forming the more nucleophilic 2-chlorophenoxide anion. The choice of a base like potassium carbonate (K_2CO_3) or sodium hydroxide ($NaOH$) is crucial; it must be strong enough to deprotonate the phenol ($pK_a \approx 8-10$) but not so strong as to cause unwanted side reactions.[7]
- **Nucleophilic Attack:** The resulting phenoxide anion acts as a nucleophile, attacking the electrophilic methylene carbon of an allyl halide (e.g., allyl bromide).[8] This attack displaces the halide leaving group in a concerted S_N2 fashion.[6] The use of a primary halide like allyl bromide is essential because the S_N2 mechanism is sensitive to steric hindrance.[6][9]



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Experimental Protocol

This protocol is a representative procedure for the synthesis of **Allyl 2-chlorophenyl ether**.

Materials:

- 2-Chlorophenol
- Allyl bromide[10]
- Anhydrous Potassium Carbonate (K_2CO_3)
- Acetone (anhydrous)
- Diethyl ether
- 10% Sodium Hydroxide solution
- Saturated Sodium Chloride solution (brine)
- Anhydrous Magnesium Sulfate ($MgSO_4$)

Procedure:

- **Setup:** To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 2-chlorophenol (1.0 eq), anhydrous potassium carbonate (1.5 eq), and anhydrous acetone. The use of acetone as a solvent is advantageous as it readily dissolves the organic reactants while the inorganic byproduct, potassium bromide, is poorly soluble, which helps drive the reaction to completion.[7]
- **Addition of Alkylating Agent:** While stirring the mixture, add allyl bromide (1.1 eq) dropwise. A slight excess of the alkylating agent ensures the complete consumption of the limiting phenoxide.
- **Reaction:** Heat the mixture to reflux and maintain for 6-8 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Workup (Quenching & Extraction):** After cooling to room temperature, filter the mixture to remove the solid potassium bromide and residual carbonate. Evaporate the acetone under reduced pressure. Dissolve the resulting residue in diethyl ether.
- **Purification (Washing):** Transfer the ether solution to a separatory funnel and wash with 10% NaOH solution to remove any unreacted 2-chlorophenol.[7] Subsequently, wash with water and then with brine to remove residual salts and water.

- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate the solvent using a rotary evaporator.
- **Final Purification:** The crude product can be purified by vacuum distillation to yield pure **Allyl 2-chlorophenyl ether**.^{[3][7]}
- **Characterization:** Confirm the structure and purity of the final product using ^1H NMR, ^{13}C NMR, and IR spectroscopy.

Key Reactivity: The Aromatic Claisen Rearrangement

The most significant reaction of allyl aryl ethers is the Claisen rearrangement, a powerful carbon-carbon bond-forming reaction.^{[11][12]} It is a thermally induced, intramolecular,^{[13][13]}-sigmatropic rearrangement.^{[11][14]}

Mechanism and Rationale

When heated to approximately 200-250 °C, **Allyl 2-chlorophenyl ether** undergoes a concerted pericyclic reaction.^{[14][15]} The reaction proceeds through a highly ordered, cyclic transition state.^{[11][16]}

- **Step 1:**^{[13][13]}-Sigmatropic Shift: The allyl group migrates from the oxygen atom to the ortho position of the aromatic ring. This involves the simultaneous breaking of the C-O ether bond and the formation of a new C-C bond between the terminal carbon of the allyl group and the ortho-carbon of the ring. This step temporarily disrupts the aromaticity of the ring, forming a dienone intermediate.^[14]
- **Step 2:** Tautomerization (Rearomatization): The dienone intermediate rapidly tautomerizes to restore the energetically favorable aromatic system, resulting in the formation of 2-allyl-6-chlorophenol.^[14] This tautomerization is the driving force for the reaction's completion.

The presence of the chloro-substituent at the C2 position directs the allyl group to the unoccupied C6 ortho position. If both ortho positions were blocked, the rearrangement would occur at the para position.^[15]

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Applications in Drug Development

The true utility of **Allyl 2-chlorophenyl ether** in drug development lies in its rearranged product, 2-allyl-6-chlorophenol. This molecule is a bifunctional scaffold possessing three key features for further elaboration:

- **Phenolic Hydroxyl Group:** Can be alkylated, acylated, or used in coupling reactions. It also modulates the acidity and electronic properties of the ring.
- **Allyl Group:** The terminal double bond is a versatile handle for a wide range of chemical transformations, including oxidation, reduction, hydroboration, and metathesis.
- **Chlorine Atom:** The chloro-substituent influences the lipophilicity and metabolic stability of potential drug candidates. Halogen atoms are prevalent in many approved drugs and can participate in halogen bonding, a recognized interaction in drug-receptor binding.[17]

This trifecta of functionalities makes 2-allyl-6-chlorophenol an attractive starting point for building molecular complexity and generating libraries of compounds for biological screening.

Spectroscopic Characterization

Spectroscopic data is essential for confirming the identity and purity of **Allyl 2-chlorophenyl ether**.

- **¹H NMR:** The spectrum will show characteristic signals for the allyl group: a doublet of triplets around 6.0 ppm (internal vinyl H), two doublets around 5.2-5.4 ppm (terminal vinyl H₂), and a doublet around 4.6 ppm (allylic -O-CH₂-). The aromatic protons will appear as a multiplet in the 6.8-7.4 ppm region.[18]
- **¹³C NMR:** The spectrum will display nine distinct signals corresponding to the nine carbon atoms in the molecule. Key signals include those for the sp² carbons of the allyl group (~117 and ~133 ppm), the sp³ allylic carbon (~69 ppm), and the six aromatic carbons.
- **IR Spectroscopy:** A strong, characteristic C-O-C stretching vibration is expected in the fingerprint region, typically between 1200 and 1300 cm⁻¹. [18] The spectrum will also show

peaks corresponding to aromatic C-H stretching, C=C stretching of the allyl group and the aromatic ring, and C-Cl stretching.

- Mass Spectrometry: The mass spectrum will show a molecular ion peak (M^+) at $m/z = 168$, along with a characteristic $M+2$ peak at $m/z = 170$ with approximately one-third the intensity, which is indicative of the presence of a single chlorine atom.[\[19\]](#)

Safety and Handling

Allyl 2-chlorophenyl ether is a hazardous substance and must be handled with appropriate safety precautions.

GHS Hazard Classification

Hazard Class	Code	Statement
Acute Toxicity, Oral	H301	Toxic if swallowed
Skin Corrosion/Irritation	H315	Causes skin irritation
Serious Eye Damage/Irritation	H318	Causes serious eye damage
STOT, Single Exposure	H335	May cause respiratory irritation
Source: PubChem [1]		

Precautionary Measures

- Engineering Controls: Work in a well-ventilated fume hood to avoid inhalation of vapors.
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles, and a lab coat.
- Handling: Avoid contact with skin, eyes, and clothing. Do not ingest or inhale.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials.

Conclusion

Allyl 2-chlorophenyl ether is more than a simple aromatic ether; it is a strategically designed precursor for the synthesis of functionalized phenolic compounds. Its straightforward preparation via the Williamson ether synthesis and its predictable, high-yield transformation through the Claisen rearrangement make it a reliable tool in the synthetic chemist's arsenal. For professionals in drug discovery, the resulting 2-allyl-6-chlorophenol scaffold offers a rich platform for derivatization, enabling the exploration of new chemical space in the pursuit of novel therapeutic agents.

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